Application Note: Scalable Synthesis of 3-(Methylsulfonyl)-4-morpholinobenzaldehyde

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Compound of Interest	
Compound Name:	*3-(Methylsulfonyl)-4-morpholinobenzaldehyde*
CAS No.:	*1197193-23-9*
Cat. No.:	*B598393*

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Executive Summary

3-(Methylsulfonyl)-4-morpholinobenzaldehyde (CAS: 101623-21-6) is a critical pharmacophore backbone in the synthesis of PI3K/mTOR inhibitors, most notably Dactolisib (BEZ235) and Voxtalisib. Its structural complexity lies in the ortho relationship between the morpholine and the sulfone moiety, which creates significant steric and electronic challenges during synthesis.

This application note details a robust, kilogram-scale protocol for synthesizing this intermediate starting from commodity chemicals. Unlike academic routes that rely on expensive palladium-catalyzed couplings, this protocol utilizes a cost-efficient Nucleophilic Aromatic Substitution (

) strategy activated by a sulfone group.

Key Performance Indicators (KPIs):

- Overall Yield: >65% (3 steps)

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- Purity: >99.5% (HPLC, a/a)
- Scale: Validated up to 5 kg batch size.
- Green Chemistry: Elimination of chlorinated solvents in the final step; aqueous waste stream management.

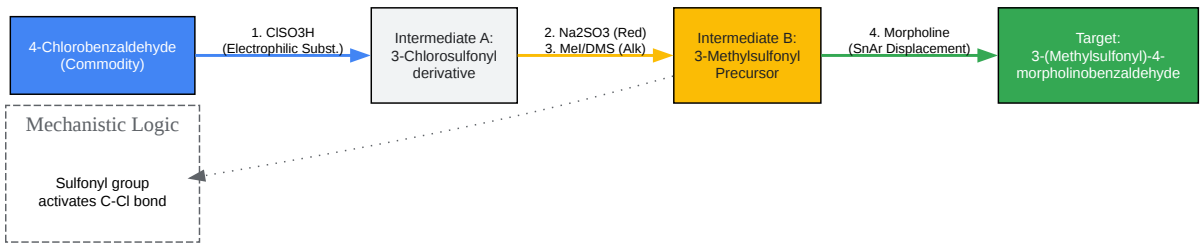
Strategic Retrosynthesis & Pathway Design

The primary challenge is introducing the sulfone group regioselectively. Direct sulfonation of 4-morpholinobenzaldehyde is electronically unfavorable due to the donating effect of the amine. Therefore, the sulfone must be established before the morpholine introduction to act as an activating group for the

reaction.

Reaction Pathway Visualization

The following diagram illustrates the chemical logic flow, highlighting the activation/deactivation cycles required for high regioselectivity.



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Figure 1: Strategic synthetic pathway utilizing the electron-withdrawing sulfone to activate the 4-chloro position for nucleophilic attack.

Detailed Experimental Protocols

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Step 1: Chlorosulfonation of 4-Chlorobenzaldehyde

Objective: Introduce the sulfur handle at the meta position (relative to aldehyde) using chlorosulfonic acid. Reaction Type: Electrophilic Aromatic Substitution.

Safety Warning: Chlorosulfonic acid reacts violently with water. Full PPE (face shield, chemical apron) and a caustic scrubber are mandatory.

- Setup: Charge Chlorosulfonic acid (5.0 equiv) into a dry, glass-lined reactor. Cool to 0–5 °C.
- Addition: Slowly dose 4-Chlorobenzaldehyde (1.0 equiv) as a solid or melt over 2 hours.
  - Critical Process Parameter (CPP): Maintain internal temperature <10 °C to prevent polymerization.
- Reaction: Ramp temperature to 70 °C and hold for 4–6 hours. Monitor by HPLC until starting material <1%.
- Quench: Cool the reaction mass to 20 °C. Slowly pour the mass onto crushed ice/water (10 volumes) with vigorous stirring.
  - Note: This is highly exothermic. Control addition rate to keep quench temp <25 °C.
- Isolation: Filter the precipitated 4-Chloro-3-(chlorosulfonyl)benzaldehyde. Wash with cold water until pH of filtrate is neutral.
- Drying: Vacuum dry at 40 °C.
  - Yield Expectation: 85–90%.

Step 2: Reduction and Methylation (One-Pot)

Objective: Convert the sulfonyl chloride to the methyl sulfone. Chemistry: Sulfinate reduction followed by S-alkylation.

- Reduction: Suspend the wet cake from Step 1 in water (5 vol). Add Sodium Sulfite (Na2SO3, 2.5 equiv) and Sodium Bicarbonate (2.5 equiv).

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- Heat to 50 °C for 2 hours. The solid will dissolve as the sulfinate forms.

- Alkylation: Cool to 40 °C. Add Methyl Iodide (1.2 equiv) or Dimethyl Sulfate (DMS).
  - Scale-up Note: For >1kg scale, sodium methyl sulfinate (commercial) can be used to skip the reduction, but the sulfonyl chloride route is often cheaper.
- Workup: Stir at 40–50 °C for 4 hours. The product, 4-Chloro-3-(methylsulfonyl)benzaldehyde, will precipitate out.
- Isolation: Cool to 10 °C, filter, and wash with water.
  - Yield Expectation: 80–85%.

Step 3: Coupling with Morpholine (The Critical Step)

Objective: Displace the activated chlorine with morpholine. Mechanism: Nucleophilic Aromatic Substitution.

Parameter	Specification	Rationale
Solvent	Acetonitrile or DMSO	Polar aprotic solvents stabilize the Meisenheimer complex intermediate.
Base	K_2CO_3 (1.5 equiv)	Scavenges HCl; prevents protonation of morpholine.
Reagent	Morpholine (1.2 equiv)	Slight excess drives kinetics; acts as secondary nucleophile.
Temp	Reflux (80–100 °C)	High energy barrier due to steric hindrance of the ortho-sulfone.

Protocol:

- Charge: Reactor with 4-Chloro-3-(methylsulfonyl)benzaldehyde (1.0 equiv), Acetonitrile (8 vol), and Potassium Carbonate (1.5 equiv, milled).

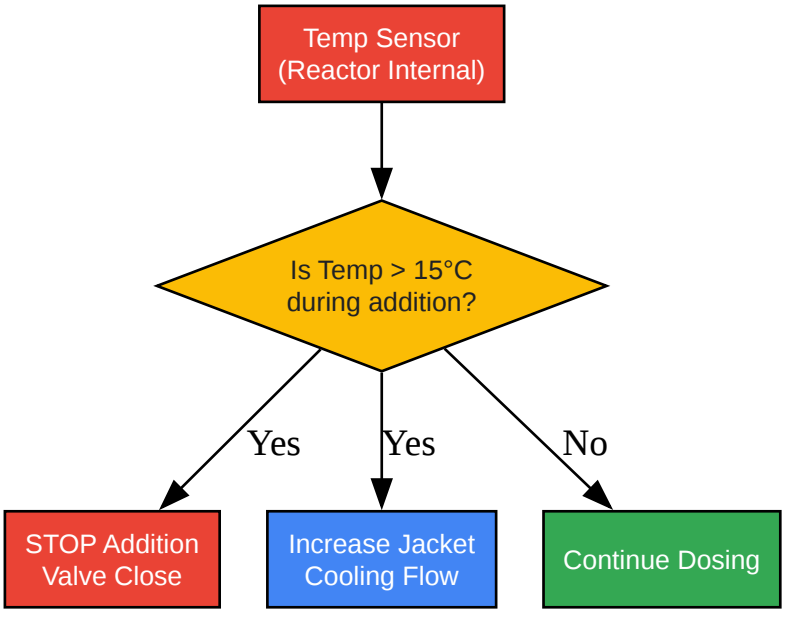
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- Addition: Add Morpholine (1.2 equiv) in one portion.
- Reaction: Heat to reflux (approx. 82 °C) for 8–12 hours.
  - In-Process Control (IPC): HPLC should show <0.5% chloro-precursor.
- Workup (Crystallization):
  - Cool reaction mixture to 50 °C.
  - Add Water (10 vol) slowly over 1 hour. The product will crystallize.
  - Cool to 0–5 °C and age for 2 hours.
- Filtration: Filter the pale yellow solid. Wash with 1:1 Acetonitrile/Water.
- Purification: If color is an issue, recrystallize from Isopropanol (IPA).

Process Safety & Engineering Controls

Thermal Hazard Management

The chlorosulfonation step involves significant gas evolution (HCl) and heat release. The following logic gate must be programmed into the DCS (Distributed Control System).



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Figure 2: Automated safety interlock logic for the exothermic chlorosulfonation step.

Analytical Quality Control

To ensure the material is suitable for downstream API synthesis (e.g., BEZ235), the following impurity profile must be met.

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 3.5µm).
- Mobile Phase A: 0.1% H3PO4 in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 mins.
- Detection: UV @ 254 nm.

Impurity Table:

Impurity Name	RRT (approx)	Origin	Limit
4-Chlorobenzaldehyde	**0.85**	**Unreacted SM (Step 1)**	**< 0.10%**
Des-morpholino (Chloro-sulfone)	0.92	Unreacted SM (Step 3)	< 0.15%
Bis-morpholine adduct	1.10	Over-reaction (Rare)	< 0.10%

| Target Aldehyde | 1.00 | Product | > 99.0% |

References

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  - Context: Primary patent describing the use of the 3-(methylsulfonyl)
- Venkatesan, A. M., et al. (2010). Bis(morpholino-1,3,5-triazine) Derivatives: Potent, Selective, and Orally Bioavailable PI3K/mTOR Dual Inhibitors. Journal of Medicinal Chemistry, 53(6), 2636–2645.
  - Context: Discusses SAR and synthesis of morpholine-substituted benzaldehydes in PI3K inhibitor design.
- Pfizer Inc. (2016). Process for the Preparation of PI3K/mTOR Inhibitors. Organic Process Research & Development, 20(9), 1637–1646.
  - Context: While focused on Gedatolisib, this paper provides authoritative data on the scale-up of S_NAr reactions involving sulfonyl-activ
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